

Technical Support Center: ADOS-2 Administration & Inter-rater Reliability

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Compound of Interest

Compound Name: ADOS

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving and maintaining inter-rater reliability in the administration of the Autism Diagnostic Observation Schedule, Second Edition (**ADOS-2**).

Troubleshooting Guides

This section addresses specific issues that may arise during **ADOS-2** administration and scoring, potentially impacting inter-rater reliability.

Issue ID	Problem	Potential Cause(s)	Suggested Solution(s)
IRR-001	Consistent disagreement on specific ADOS-2 items during consensus scoring.	Varying interpretations of coding criteria."Scorer drift" over time.[1][2]Incomplete understanding of subtle behaviors.	Conduct a consensus coding meeting to review the specific items in the ADOS-2 manual.Refer to official ADOS-2 training materials and videos.[3][4]Schedule a "booster" or "refresher" training session with a certified trainer.[2][5]
IRR-002	Difficulty achieving the 80% agreement threshold for research reliability.	Insufficient practice with administration and scoring.Lack of consistent feedback from a reliable examiner.[1][6]Misunderstanding of standardized administration procedures.[7]	Increase the frequency of double-scoring administrations with an already reliable examiner.[1][7]Video record administrations for detailed review and feedback.[2]Focus on one module at a time to master administration and coding nuances.
IRR-003	Inter-rater reliability declines over the course of a long study.	Natural "drift" in scoring practices without regular calibration.[2][5]Introduction of new raters without adequate reliability training.Lack of a	Implement a regular double-scoring schedule (e.g., one of every 5-10 administrations).[1][7]Hold periodic consensus meetings to review challenging cases.Ensure all new

		structured fidelity monitoring plan.	<p> raters complete the full research reliability training process before contributing data.[6] </p>
IRR-004	Discrepancies in scoring verbally fluent individuals (Module 4).	<p> Difficulty differentiating subtle social communication impairments. Over-reliance on verbal content versus non-verbal cues. Subjectivity in coding items related to insight and reciprocity. </p>	<p> Review Module 4-specific training videos and examples. Focus on integrating both verbal and non-verbal behaviors for a holistic assessment. Establish clear, consensus-driven examples of behaviors that correspond to each code for subjective items. </p>

Frequently Asked Questions (FAQs)

Training and Achieving Reliability

Q1: What are the necessary steps to become research reliable on the **ADOS-2**?

To achieve research reliability on the **ADOS-2**, you must first complete both an Introductory/Clinical training workshop and an Advanced/Research training workshop.[\[1\]](#)[\[6\]](#) Following the advanced training, you must demonstrate proficiency in both standardized administration and accurate coding. This is typically achieved by reaching at least 80% agreement on coding with a certified trainer or an already reliable examiner on a series of administrations.[\[6\]](#)[\[7\]](#)

Q2: Can I establish reliability with a colleague at my own research site?

Yes, you can establish "on-site reliability" with a colleague who has already achieved independent research reliability with a certified trainer.[\[2\]](#) This requires working at the same

physical site and having frequent contact to discuss administration and coding.[1][6] You must achieve 80% agreement on both the protocol and the algorithm across three consecutive administrations for Modules T/1/2 and three for Modules 3/4.[2]

Q3: What is "scorer drift" and how can we prevent it?

"Scorer drift" refers to the tendency for even experienced examiners to gradually deviate from standardized scoring procedures over time if they do not regularly recalibrate with other reliable raters.[1][2] To prevent this, it is recommended to regularly double-score administrations with other reliable coders and hold consensus meetings to discuss any discrepancies.[5][7] Attending periodic "refresher" or "booster" trainings is also highly recommended.[2]

Scoring and Administration

Q4: How often should we be conducting reliability checks during a study?

For research projects, it is recommended to double-score and reassess reliability with other reliable coders for approximately 10% of administrations, or about one in every 5 to 10 administrations.[1][2][7] The frequency may depend on how often the instrument is administered.

Q5: What should we do if we consistently disagree on the coding of a specific behavior?

If consistent disagreements arise, the first step is to consult the **ADOS-2** manual for the specific coding criteria. It is also helpful to review training materials and videos of consensus-coded administrations. If the disagreement persists, consider scheduling a consultation with an **ADOS-2** trainer to clarify the coding conventions for that particular behavior.

Q6: Are there different reliability standards for clinical versus research use?

While establishing research reliability is highly recommended for all users to ensure accurate administration and scoring, it is a mandatory requirement for those using the **ADOS-2** for research purposes to ensure data is comparable across different sites and studies.[2][6] For clinical purposes, while not required, achieving research reliability enhances the quality and consistency of assessments.[6]

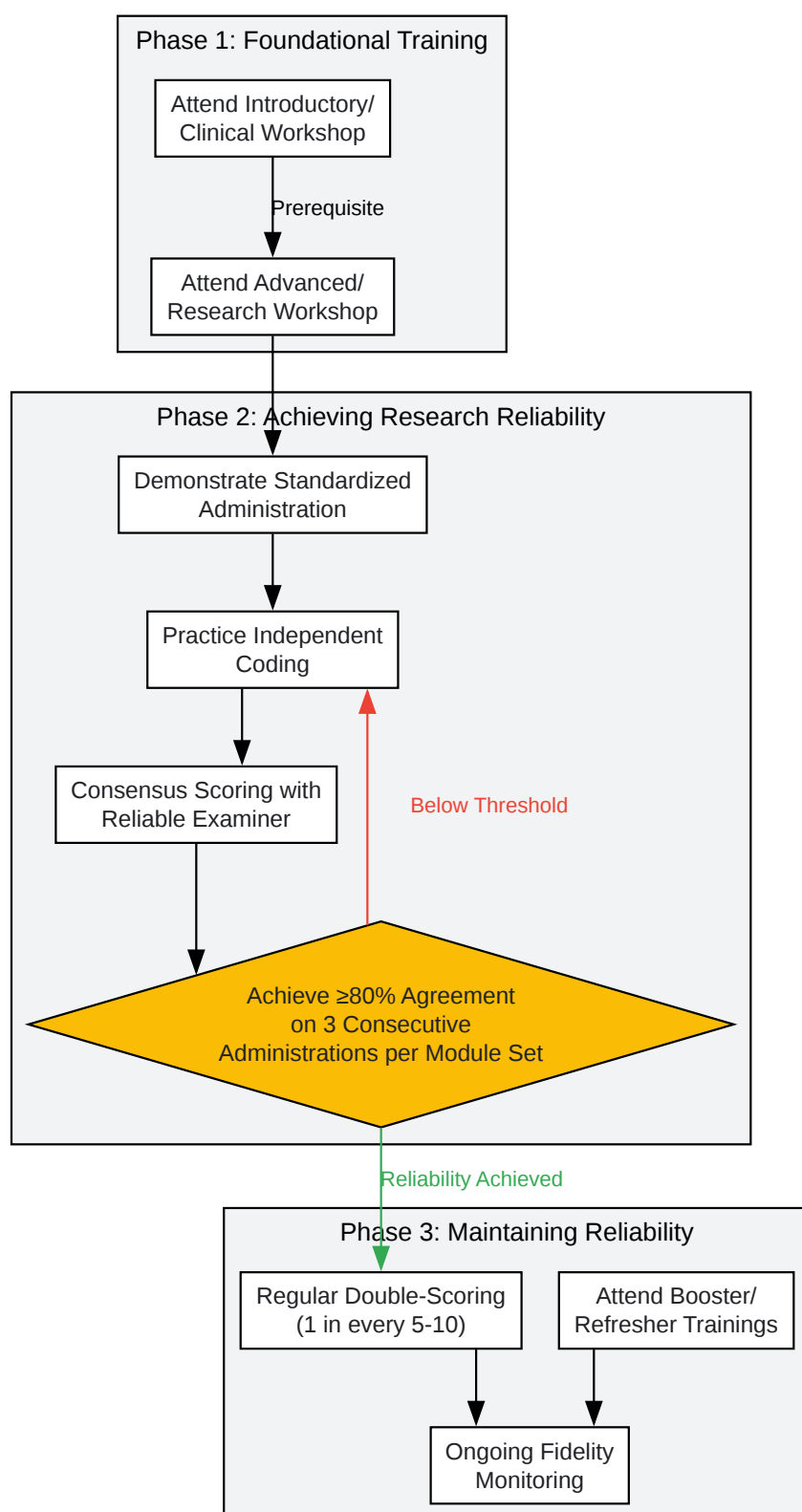
Experimental Protocols

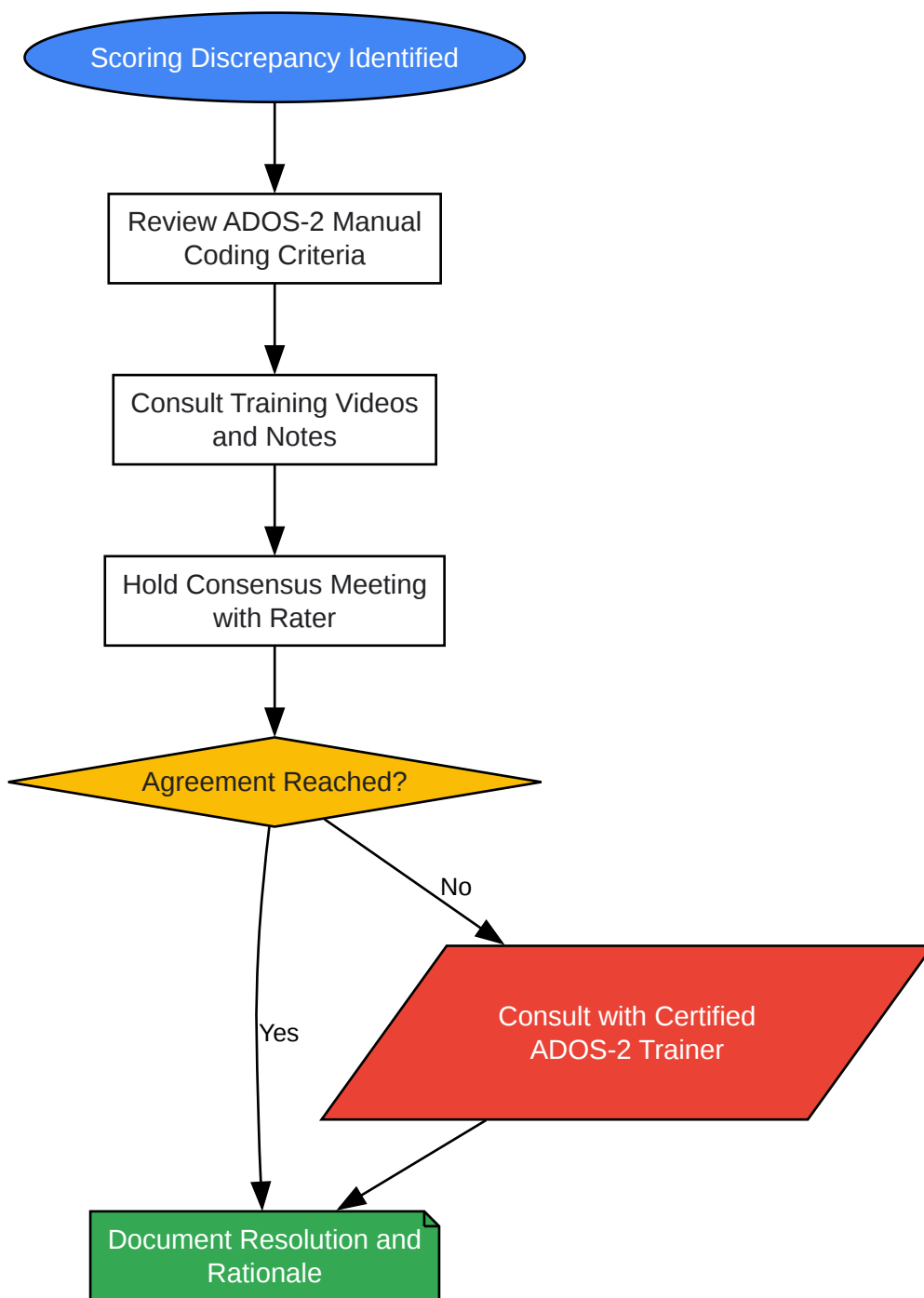
Protocol for Establishing Initial Inter-Rater Reliability

This protocol outlines the steps for a new examiner to achieve research reliability with an established, reliable examiner.

- Prerequisites: The trainee must have completed both the **ADOS-2** Introductory/Clinical and Advanced/Research training workshops.[\[2\]](#)[\[8\]](#)
- Observation: The trainee observes the reliable examiner administering at least one of each of the four **ADOS-2** modules.
- Supervised Administration: The trainee administers each of the four modules under the direct observation of the reliable examiner, who provides feedback on the standardization of administration.
- Independent Scoring: The trainee and the reliable examiner independently score a series of live or videotaped **ADOS-2** administrations.
- Consensus Meetings: After each independent scoring, a consensus meeting is held to compare codes on an item-by-item basis and discuss any discrepancies.
- Reliability Calculation: Agreement is calculated for both the protocol and the algorithm. The trainee must achieve 80% or greater agreement with the reliable examiner on three consecutive administrations of Modules 1/2 and three consecutive administrations of Modules 3/4.[\[1\]](#)[\[6\]](#)

Visualizations





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